

Comprehensive Safety and Handling Guide for Xmd8-92

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Compound of Interest

Compound Name: Xmd8-92

Cat. No.: B611855

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This guide provides essential safety, handling, and disposal protocols for **Xmd8-92**, a potent and selective inhibitor of ERK5 (BMK1) and BRD4 used by researchers in the study of signaling pathways and cancer therapy.^{[1][2]} Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Hazard Assessment: Safety data sheets for **Xmd8-92** present conflicting hazard information. While some sources classify the compound as non-hazardous, others indicate potential for acute oral toxicity, skin irritation, and serious eye irritation. To ensure the highest safety standard, it is imperative to handle **Xmd8-92** as a potentially hazardous substance, following the more stringent safety precautions outlined below.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment for handling **Xmd8-92** powder and solutions.

Protection Type	Equipment Specification	Purpose
Hand Protection	Chemotherapy-rated gloves (tested to ASTM D6978 standard).[3]	Prevents skin contact. Double-gloving is recommended.
Eye & Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from dust particles and splashes.
Respiratory Protection	NIOSH-approved respirator or elastomeric half-mask with P100 filter.	Required when handling powder outside of a containment system (e.g., fume hood) to prevent inhalation of dust.
Skin & Body Protection	Impermeable, disposable gown with long sleeves and closed cuffs; closes in the back.[3]	Protects skin and personal clothing from contamination.
Foot Protection	Closed-toe shoes and shoe covers.	Prevents contamination of personal footwear and laboratory space.

Operational and Disposal Plans

Handling Protocol:

- Preparation: Conduct all handling of powdered **Xmd8-92** within a certified chemical fume hood or other ventilated containment enclosure to minimize inhalation risk.
- Weighing: Handle the solid compound carefully to avoid generating dust.
- Solution Preparation: When preparing solutions, add solvent slowly to the solid. For dissolution in DMSO, warming the vial in a 37°C water bath may be necessary.[4]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory area.

- **Spill Management:** In case of a spill, immediately alert personnel in the area. Wear appropriate PPE, contain the spill, and collect the material using a chemical spill kit. Transfer the waste into a sealed, labeled container for hazardous chemical disposal.

Disposal Plan:

- **Chemical Waste:** Dispose of all unused **Xmd8-92** solid and solutions as hazardous chemical waste. Do not dispose of it with household or regular laboratory trash.
- **Contaminated Materials:** All items that have come into direct contact with **Xmd8-92**, including pipette tips, microfuge tubes, gloves, gowns, and bench paper, must be disposed of as hazardous chemical waste.
- **Regulations:** All disposal must be conducted in strict accordance with local, state, and federal environmental regulations.

Logistical Information

Proper storage is crucial for maintaining the stability and efficacy of **Xmd8-92**.

Parameter	Guideline	Source(s)
CAS Number	1234480-50-2	[2] [4]
Molecular Formula	C ₂₆ H ₃₀ N ₆ O ₃	[2] [4]
Appearance	Solid powder	N/A
Solubility	Soluble in DMSO (up to 94 mg/mL); Insoluble in water and ethanol.	[1] [4] [5]
Storage (Powder)	Store desiccated at -20°C for long-term stability (up to 3 years).	[5] [6]
Storage (Solution)	Store stock solutions in aliquots at -20°C or -80°C. Use within 1 month at -20°C to avoid loss of potency. Avoid repeated freeze-thaw cycles.	[4] [5]

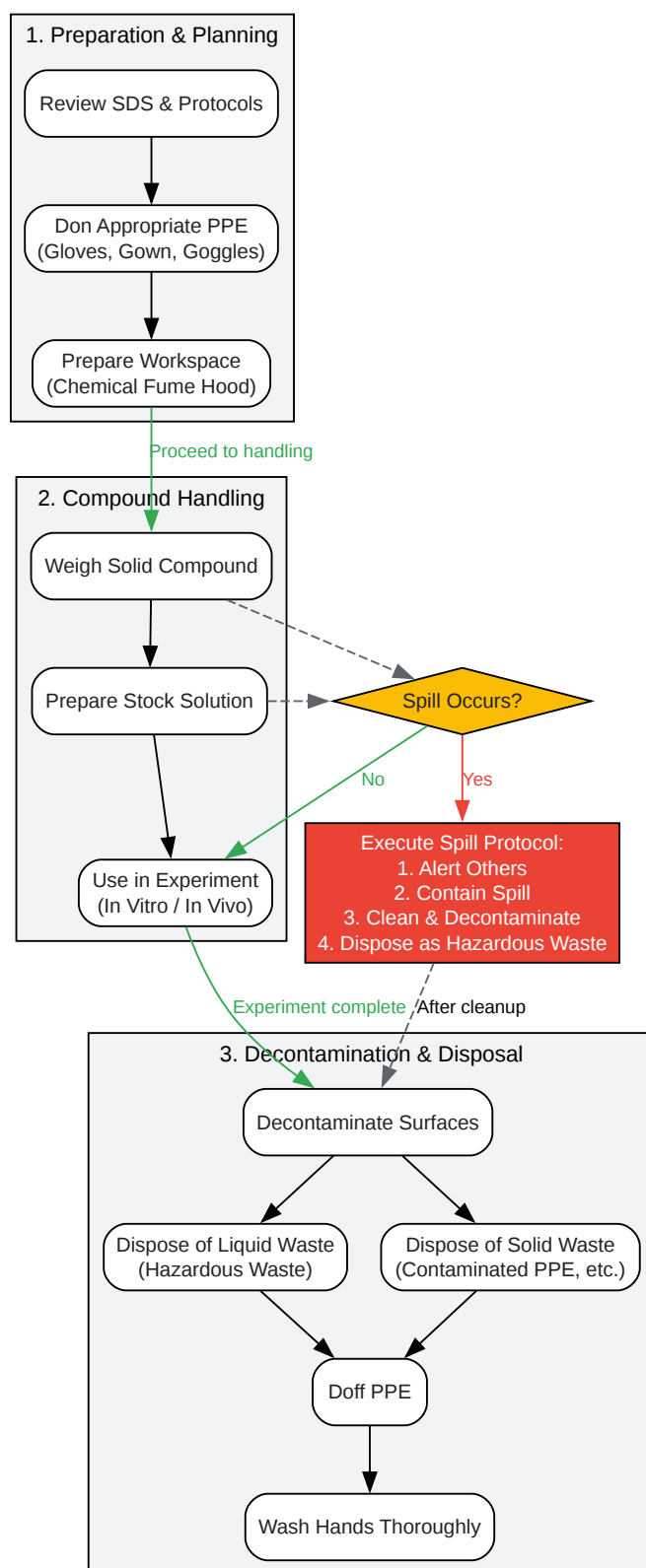
Emergency First Aid Procedures

In the event of exposure, immediate action is required.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **Xmd8-92** from receipt to disposal.



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Caption: Workflow for safe handling and disposal of **Xmd8-92**.

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